

# 2-Cyano-3-fluoropyridine: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyano-3-fluoropyridine

Cat. No.: B1310978

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CAS Number: 97509-75-6

Synonyms: 3-Fluoropyridine-2-carbonitrile, 3-Fluoro-2-pyridinecarbonitrile

This technical guide provides an in-depth overview of **2-Cyano-3-fluoropyridine**, a key intermediate in the pharmaceutical and agrochemical industries. The document details its chemical and physical properties, synthesis methodologies, applications in drug development, and safety information, tailored for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**2-Cyano-3-fluoropyridine** is a heterocyclic compound featuring a pyridine ring substituted with a cyano group at the 2-position and a fluorine atom at the 3-position.<sup>[1]</sup> This unique structure imparts valuable reactivity, making it a versatile building block in organic synthesis.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C6H3FN2	[1][2]
Molecular Weight	122.10 g/mol	[1][3]
Appearance	White to yellow to brown solid or light yellow liquid	[1]
Melting Point	27-32 °C	[1]
Boiling Point	205.9 ± 20.0 °C at 760 mmHg	[1]
Density	1.2 ± 0.1 g/cm³	[1]
Flash Point	78.3 ± 21.8 °C	[1]
Solubility	Soluble in most organic solvents such as ethanol, acetone, and chloroform; insoluble in water.	[2]
Purity (Assay)	≥97.0% (GC), often reaching ≥98.0% (HPLC)	[1][4]

## Synthesis Methodologies

Several methods for the synthesis of **2-Cyano-3-fluoropyridine** have been reported. Below are detailed protocols for two common approaches.

### Experimental Protocol 1: From 2-Cyano-3-chloropyridine

This method involves a nucleophilic aromatic substitution reaction where the chlorine atom is displaced by fluoride.

Materials:

- 2-Cyano-3-chloropyridine (1 g, 7.22 mmol)
- Potassium fluoride (1.26 g, 21.68 mmol)

- 1-Methyl-2-pyrrolidinone (25 mL)
- Ethyl acetate
- Water
- Brine
- Silica gel for chromatography

**Procedure:**

- A solution of 2-cyano-3-chloropyridine in 1-methyl-2-pyrrolidinone is treated with potassium fluoride.[\[5\]](#)
- The reaction mixture is heated at reflux for 18 hours.[\[5\]](#)
- After cooling, the reaction is diluted with ethyl acetate and extracted with water and brine.[\[5\]](#)
- The product is purified by silica gel chromatography to afford **2-cyano-3-fluoropyridine**.[\[5\]](#)

## Experimental Protocol 2: From 3-Fluoropyridine-N-oxide

This protocol utilizes a cyanation reaction on a pyridine N-oxide derivative.

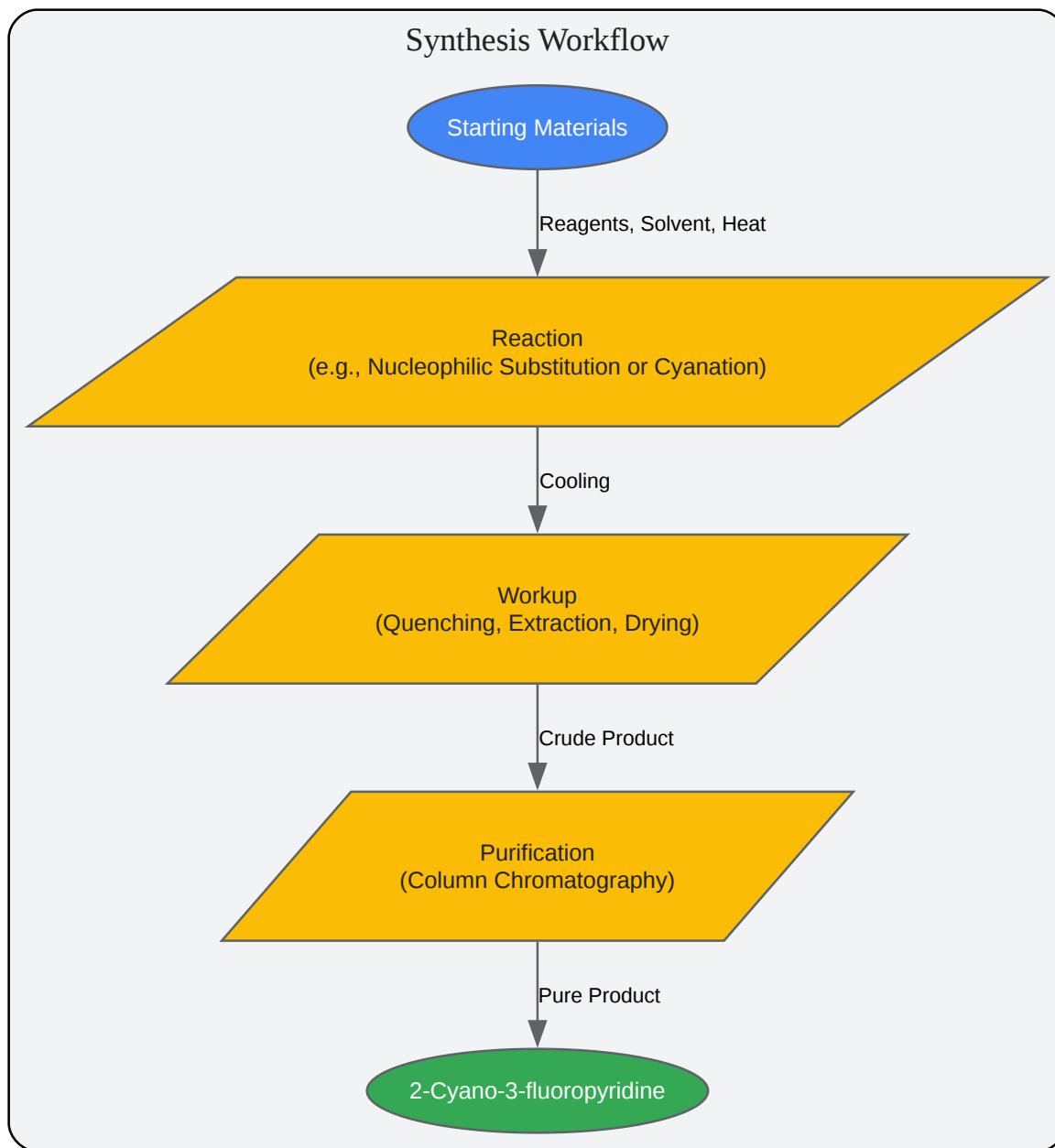
**Materials:**

- 3-Fluoropyridine-N-oxide (2.85 g, 25.2 mmol)
- Trimethylcyanosilane (10.0 mL, 75.6 mmol)
- Dichloromethane (25 mL)
- Saturated aqueous sodium bicarbonate solution (30 mL)
- Anhydrous sodium sulfate
- Silica gel for chromatography

- Hexane
- Ethyl acetate

Procedure:

- 3-Fluoropyridine-N-oxide is dissolved in dichloromethane at room temperature, followed by the addition of trimethylcyanosilane.[5]
- The reaction mixture is heated to reflux for 10 hours.[5]
- After completion, the reaction is cooled to room temperature and quenched by the addition of saturated aqueous sodium bicarbonate solution.[5]
- The mixture is extracted with dichloromethane, and the combined organic phases are dried over anhydrous sodium sulfate.[5]
- The organic phase is concentrated under reduced pressure, and the crude product is purified by rapid column chromatography on silica gel using a 30% ethyl acetate in hexane solution as the eluent.[5]



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Caption: General experimental workflow for the synthesis of **2-Cyano-3-fluoropyridine**.

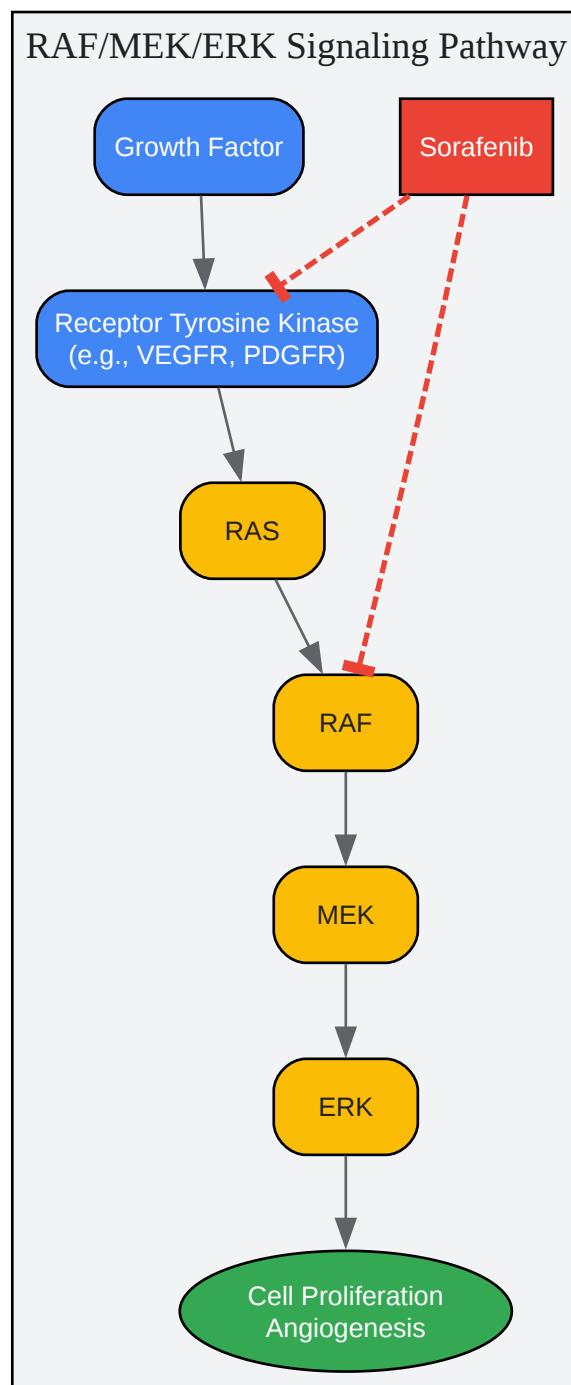
## Applications in Drug Development

**2-Cyano-3-fluoropyridine** is a crucial intermediate in the synthesis of several active pharmaceutical ingredients (APIs), including the anti-cancer drug sorafenib and the anti-

inflammatory drug tofacitinib.[\[2\]](#)

## Sorafenib and the RAF/MEK/ERK Signaling Pathway

Sorafenib is a multikinase inhibitor used in the treatment of advanced renal cell carcinoma, hepatocellular carcinoma, and thyroid cancer.[\[2\]](#) It targets several kinases in the RAF/MEK/ERK signaling pathway, which is often dysregulated in cancer, leading to uncontrolled cell proliferation.[\[6\]](#) Sorafenib inhibits Raf kinase, thereby blocking downstream signaling and inhibiting tumor growth.[\[6\]](#) It also exhibits anti-angiogenic properties by targeting VEGFR and PDGFR.[\[6\]](#)

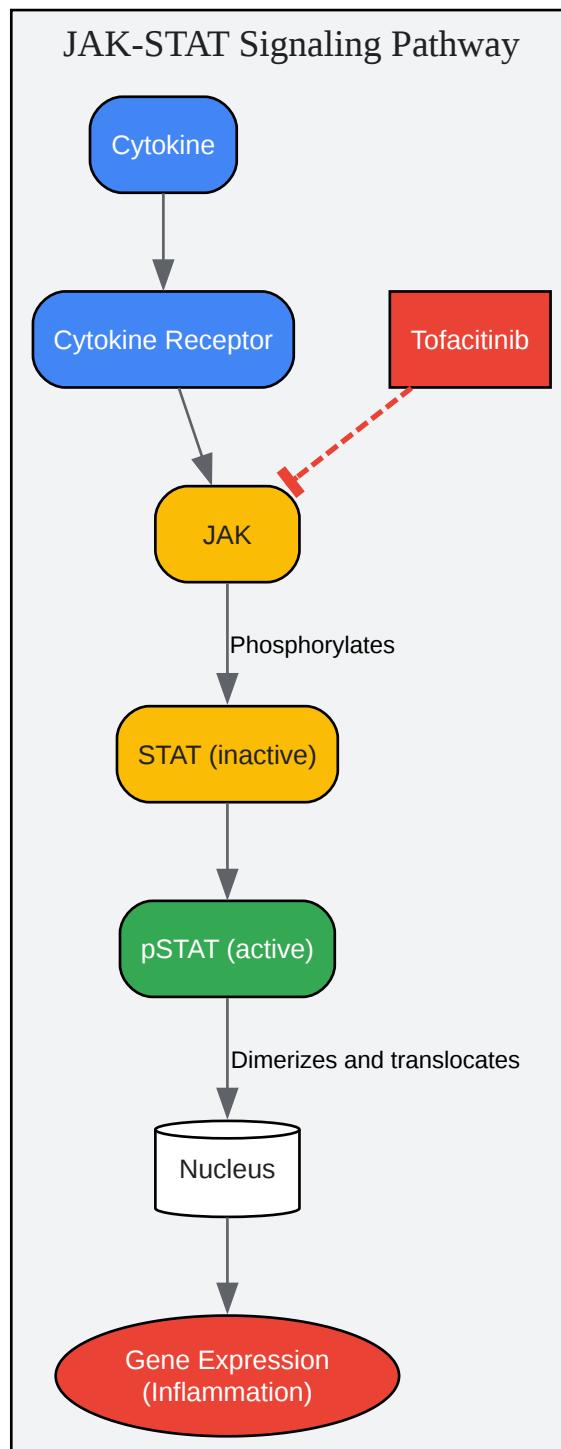


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Caption: Sorafenib inhibits the RAF/MEK/ERK signaling pathway and receptor tyrosine kinases.

## Tofacitinib and the JAK-STAT Signaling Pathway

Tofacitinib is a Janus kinase (JAK) inhibitor used to treat rheumatoid arthritis and other inflammatory conditions.<sup>[2]</sup> JAKs are intracellular enzymes that transmit signals from cytokine and growth factor receptors to the nucleus via the Signal Transducers and Activators of Transcription (STATs). By inhibiting JAKs, tofacitinib prevents the phosphorylation and activation of STATs, thereby modulating the immune response and reducing inflammation.<sup>[7]</sup>



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Caption: Tofacitinib inhibits the JAK-STAT signaling pathway.

## Safety and Handling

**2-Cyano-3-fluoropyridine** is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[3]</sup> It causes skin irritation and serious eye damage.<sup>[3]</sup>

Precautionary Measures:

- Handling: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray.<sup>[8]</sup>
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.<sup>[8]</sup>
- Storage: Keep the container tightly closed in a dry and well-ventilated place.<sup>[8]</sup> Store away from strong oxidizing agents, strong acids, and strong bases.<sup>[8]</sup>
- First Aid:
  - If Swallowed: Rinse mouth. Get medical attention if symptoms occur.<sup>[8]</sup>
  - If on Skin: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.<sup>[8]</sup>
  - If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.<sup>[8]</sup>
  - If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.

Transportation:

- UN Number: 3439<sup>[9]</sup>

- UN Proper Shipping Name: NITRILES, SOLID, TOXIC, N.O.S.[9]
- Transport Hazard Class: 6.1[9]
- Packing Group: III[9]

This technical guide serves as a foundational resource for professionals working with **2-Cyano-3-fluoropyridine**. For more detailed information, consulting the referenced safety data sheets and scientific literature is recommended.

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